

Alpinin B: A Technical Guide to its Chemical Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: *Alpinin B*

Cat. No.: *B13425352*

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Introduction

Alpinin B is a dimeric diarylheptanoid, a class of natural products known for their diverse biological activities. Isolated from the rhizomes of *Alpinia officinarum*, a plant with a long history of use in traditional medicine, **Alpinin B** has garnered interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Alpinin B**, with a focus on its neuroprotective potential. Detailed experimental protocols for its isolation and characterization are also presented to facilitate further research and development.

Chemical Structure and Properties

Alpinin B is characterized by a unique dimeric structure formed from two diarylheptanoid units. Its systematic IUPAC name is 1,2-Benzenediol, 5-[(3R,5R)-7-(3,4-dihydroxyphenyl)-3,5-dihydroxyheptyl]-3-methoxy-. The key chemical and physical properties of **Alpinin B** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₆ O ₇	
Molecular Weight	378.42 g/mol	
CAS Number	2125947-85-3	
Appearance	Oil	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

Spectroscopic Data

The structure of **Alpinin B** was elucidated using a combination of spectroscopic techniques. The key spectral data are presented below for reference.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹ H NMR (CD3OD, 500 MHz)	¹³ C NMR (CD3OD, 125 MHz)
δ 6.75 (1H, d, J = 1.9 Hz, H-2')	δ 146.3 (C-3'', C-4')
δ 6.71 (1H, d, J = 8.0 Hz, H-5'')	δ 145.0 (C-4'')
δ 6.67 (1H, d, J = 1.9 Hz, H-2'')	δ 144.6 (C-3')
δ 6.58 (1H, dd, J = 8.0, 1.9 Hz, H-6'')	δ 135.2 (C-1'')
δ 6.27 (1H, d, J = 1.9 Hz, H-6')	δ 135.0 (C-1')
δ 6.21 (1H, d, J = 1.9 Hz, H-4')	δ 121.8 (C-6'')
δ 3.90 (2H, m, H-3, H-5)	δ 117.0 (C-5'')
δ 3.82 (3H, s, OCH3)	δ 116.3 (C-2'')
δ 2.58 (4H, m, H-1, H-7)	δ 114.3 (C-6')
δ 1.75 (4H, m, H-2, H-6)	δ 113.8 (C-2')
δ 1.55 (2H, m, H-4)	δ 109.1 (C-5')
δ 100.2 (C-4')	
δ 70.1 (C-3, C-5)	
δ 56.5 (OCH3)	
δ 43.6 (C-4)	
δ 39.4 (C-2, C-6)	
δ 32.8 (C-1, C-7)	

Mass Spectrometry (MS) and Infrared (IR) Spectroscopy

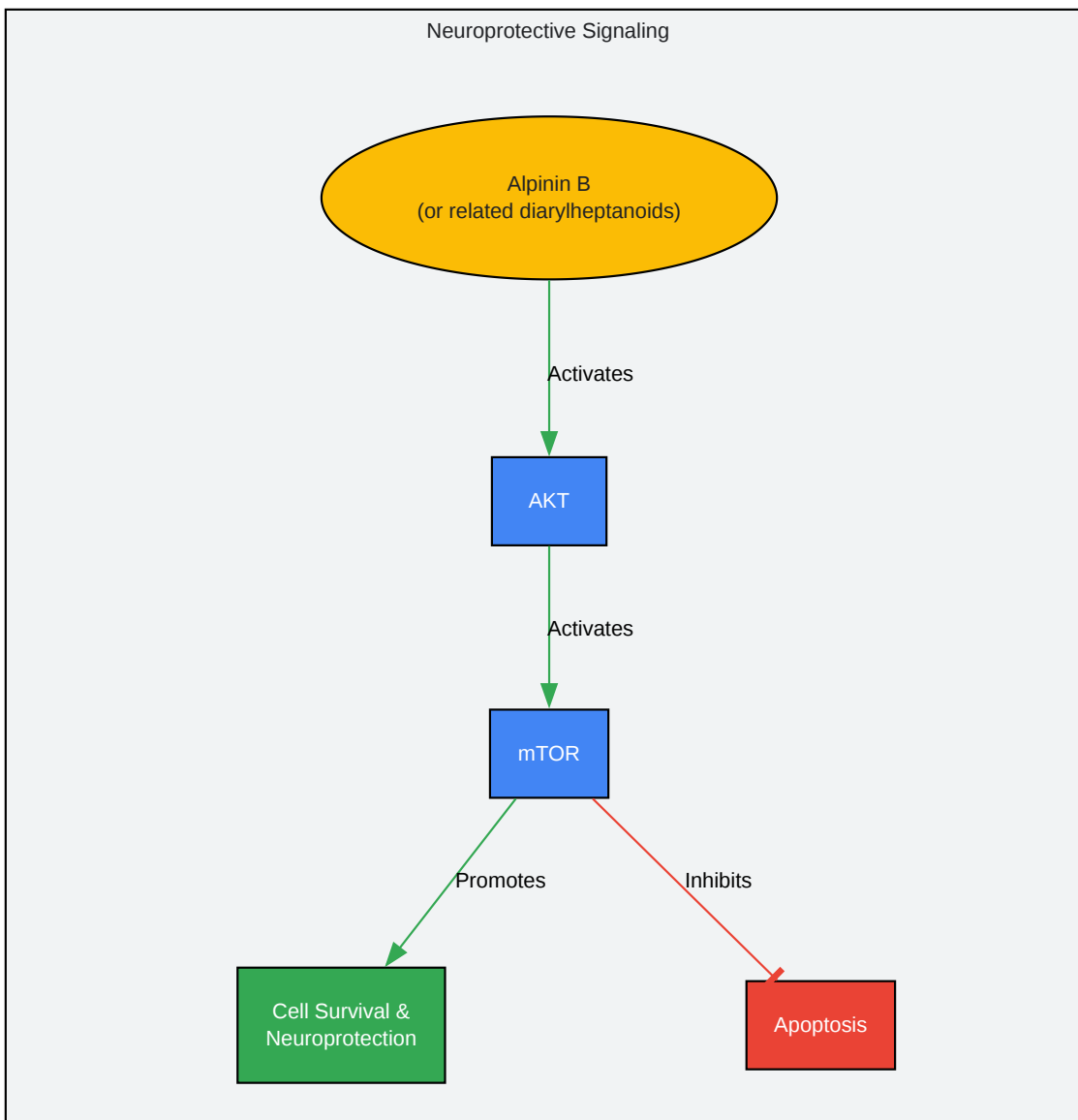
Spectroscopic Technique	Data
High-Resolution Mass Spectrometry (HR-ESI-MS)	m/z 377.1604 [M-H] ⁻ (calculated for C ₂₀ H ₂₅ O ₇ , 377.1600)
Infrared (IR) Spectroscopy (KBr, cm ⁻¹)	3400, 2924, 1605, 1516, 1458, 1113

Biological Activity: Inhibition of α -Synuclein Aggregation

One of the notable biological activities of **Alpinin B** is its ability to inhibit the aggregation of α -synuclein. The aggregation of α -synuclein is a key pathological hallmark of Parkinson's disease and other synucleinopathies. This finding suggests that **Alpinin B** may have therapeutic potential in these neurodegenerative disorders.

Potential Neuroprotective Signaling Pathway

While the direct signaling pathways modulated by **Alpinin B** are yet to be fully elucidated, studies on other dimeric diarylheptanoids isolated from *Alpinia officinarum* provide valuable insights. For instance, a related compound has been shown to exert neuroprotective effects by activating the AKT/mTOR signaling pathway. This pathway is crucial for cell survival and proliferation and is often dysregulated in neurodegenerative diseases. The proposed neuroprotective mechanism is depicted in the following diagram.



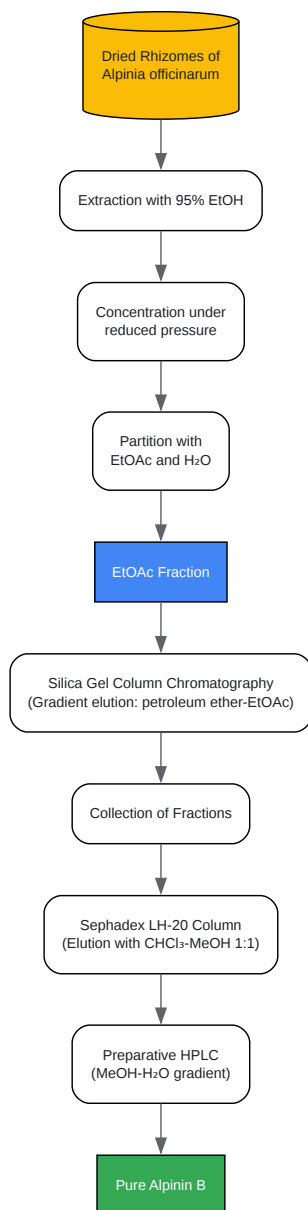
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Caption: Proposed neuroprotective signaling pathway of diarylheptanoids.

Experimental Protocols

Isolation of Alpinin B

The following protocol describes the isolation of **Alpinin B** from the rhizomes of *Alpinia officinarum*.



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Caption: Workflow for the isolation of **Alpinin B**.

Detailed Steps:

- **Extraction:** The air-dried and powdered rhizomes of *Alpinia officinarum* are extracted with 95% ethanol at room temperature.
- **Concentration:** The ethanol extract is concentrated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned successively with petroleum ether and ethyl acetate.
- **Fractionation:** The ethyl acetate fraction is subjected to column chromatography on a silica gel column, eluting with a gradient of petroleum ether-ethyl acetate.
- **Further Purification:** Fractions containing **Alpinin B** are further purified by column chromatography on Sephadex LH-20, eluting with a mixture of chloroform and methanol.
- **Final Purification:** The final purification is achieved by preparative high-performance liquid chromatography (HPLC) to yield pure **Alpinin B**.

Conclusion

Alpinin B represents a promising natural product with potential neuroprotective properties, particularly through its inhibition of α -synuclein aggregation. This technical guide provides a foundational understanding of its chemical and physical characteristics, alongside detailed methodologies for its isolation and characterization. Further research into the specific signaling pathways modulated by **Alpinin B** and its efficacy in in vivo models of neurodegeneration is warranted to fully explore its therapeutic potential.

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